

Glycidyl 1-Naphthyl Ether: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: Glycidyl 1-naphthyl ether

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This in-depth guide provides a comprehensive overview of the physical and chemical properties of **Glycidyl 1-naphthyl ether** (GNE), a versatile epoxy compound of significant interest to researchers and professionals in drug development and materials science. This document moves beyond a simple recitation of data, offering critical insights into the practical implications of its physicochemical characteristics for experimental design and application.

Chemical Identity and Molecular Structure

Glycidyl 1-naphthyl ether, identified by the CAS number 2461-42-9, possesses a molecular formula of $C_{13}H_{12}O_2$ and a molecular weight of approximately 200.23 g/mol .[\[1\]](#)[\[2\]](#)[\[3\]](#) Its structure features a reactive glycidyl group attached to a naphthyl ring via an ether linkage. This unique combination of a bulky, aromatic naphthyl moiety and a strained epoxide ring dictates its physical state, solubility, and reactivity.

The inherent reactivity of the epoxide ring is central to the utility of GNE, allowing for nucleophilic addition reactions that are fundamental to its application as a building block in organic synthesis and as a cross-linking agent in polymer chemistry. For instance, it is a key intermediate in the synthesis of pharmaceuticals such as Naftopidil and Propranolol.[\[4\]](#)

Physical State and Appearance: A Critical Evaluation

The physical state and appearance of **Glycidyl 1-naphthyl ether** can be variable, a factor that researchers must consider during its handling and application. While some sources describe it as a light purple oil^[4], others report it as a clear, light yellow oil.^[5] This discrepancy in color is likely attributable to the presence of minor impurities or degradation products, which can arise during synthesis or prolonged storage. For high-purity applications, such as in pharmaceutical synthesis, a colorless to light yellow appearance is generally indicative of a higher quality material.

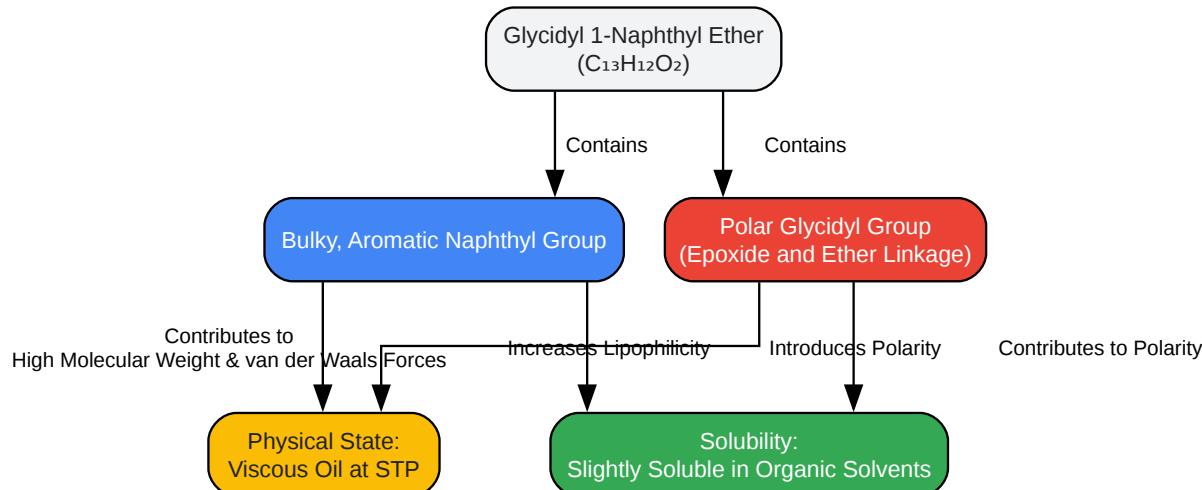
There is also conflicting information regarding its physical state at ambient temperature. While most suppliers characterize it as an oil^{[5][6]}, one source reports a melting point of 95 °C.^[4] This significant deviation suggests that the latter value may be erroneous or refer to a different, but related, compound. In practical laboratory settings, **Glycidyl 1-naphthyl ether** is predominantly encountered as a viscous liquid.

Key Physical Properties of Glycidyl 1-Naphthyl Ether

Property	Value	Source(s)
Appearance	Light purple to clear light yellow oil	[4][5]
Physical State	Oil	[5][6]
Boiling Point	338.6 °C at 760 mmHg	[4]
Melting Point	95 °C (Note: This value is likely an outlier)	[4]
Density	1.192 g/cm ³	[4]
Refractive Index	1.628	[4]
Solubility	Slightly soluble in Chloroform and Ethyl Acetate	[4]

Understanding the Structure-Property Relationship

The physicochemical properties of **Glycidyl 1-naphthyl ether** are a direct consequence of its molecular architecture. The following diagram illustrates the interplay between its structural features and its observed physical state and solubility.



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Caption: Relationship between the molecular structure of **Glycidyl 1-naphthyl ether** and its physical properties.

Experimental Protocols: Handling and Storage

Given its chemical nature, proper handling and storage of **Glycidyl 1-naphthyl ether** are paramount to maintain its integrity and ensure laboratory safety.

Recommended Storage Conditions

To minimize degradation and the formation of colorimetric impurities, **Glycidyl 1-naphthyl ether** should be stored in a tightly sealed container in a refrigerator.^[4] Inert atmosphere storage (e.g., under argon or nitrogen) is recommended for long-term preservation of high-purity material.

Safe Handling Procedures

As with all epoxy compounds, appropriate personal protective equipment (PPE) should be worn when handling **Glycidyl 1-naphthyl ether**. This includes, but is not limited to, safety glasses, chemical-resistant gloves, and a lab coat.^{[6][7]} All manipulations should be performed in a well-ventilated fume hood to avoid inhalation of any vapors.^[6]

Conclusion

Glycidyl 1-naphthyl ether is a valuable chemical intermediate with a distinct set of physical properties that are a direct reflection of its molecular structure. While generally encountered as a light-colored, viscous oil, researchers should be aware of potential variations in appearance due to purity levels. A thorough understanding of its physicochemical characteristics, coupled with stringent adherence to proper handling and storage protocols, is essential for its successful and safe application in research and development.

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